

Solubility Profile of 2-Cyano-2-(hydroxyimino)acetamide: A Technical Guide

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Compound of Interest

Compound Name: 2-Cyano-2-(hydroxyimino)acetamide

Cat. No.: B1623587

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This technical guide provides a comprehensive overview of the available solubility information for **2-Cyano-2-(hydroxyimino)acetamide** (CAS No: 3849-20-5). Due to a notable lack of quantitative solubility data in publicly accessible literature, this document focuses on presenting the known physicochemical properties, qualitative solubility characteristics, and a standardized experimental protocol for determining solubility.

Physicochemical Properties

A summary of the key physicochemical properties of **2-Cyano-2-(hydroxyimino)acetamide** is presented in Table 1. This data is essential for understanding the compound's general behavior and for the design of solubility experiments.

Property	Value	Source
Molecular Formula	C ₃ H ₃ N ₃ O ₂	PubChem[1][2]
Molecular Weight	113.08 g/mol	PubChem[1][2]
Melting Point	183 °C (decomposes)	LookChem[3]
Appearance	White to off-white crystalline powder (typical)	N/A
pKa (Predicted)	7.96 ± 0.10	LookChem[3]
LogP (Predicted)	-0.474	LookChem[3]

Solubility Profile

Quantitative Solubility Data

Exhaustive searches of scientific databases and chemical literature did not yield specific quantitative solubility data for **2-Cyano-2-(hydroxyimino)acetamide** in various solvents. The solubility of this compound has not been extensively reported in terms of g/100 mL, mol/L, or other standard units of concentration at different temperatures.

Qualitative Solubility Information

Qualitative insights into the solubility of **2-Cyano-2-(hydroxyimino)acetamide** and its salts can be inferred from synthetic procedures described in patent literature. A process for producing salts of 2-cyano-2-hydroxyiminoacetamide involves slurring the free oxime in water, which suggests that the compound itself has limited solubility in aqueous media.[4] The same patent also describes the formation of insoluble salts (e.g., zinc and manganese salts) by reacting a water-soluble salt, such as the sodium salt of 2-cyano-2-hydroxyiminoacetamide, with the corresponding metal salt in an aqueous solution.[4] This indicates that the sodium salt of **2-Cyano-2-(hydroxyimino)acetamide** is water-soluble.[4]

Based on these observations, a general qualitative solubility profile can be summarized as follows:

- **2-Cyano-2-(hydroxyimino)acetamide** (Free Oxime): Likely sparingly soluble in water.

- Sodium Salt of **2-Cyano-2-(hydroxyimino)acetamide**: Soluble in water.^[4]

The solubility in organic solvents has not been documented and would require experimental determination.

Experimental Protocol for Solubility Determination (Gravimetric Method)

The following is a detailed, generalized protocol for determining the solubility of a solid compound like **2-Cyano-2-(hydroxyimino)acetamide** in a given solvent. This method, known as the isothermal equilibrium method or gravimetric method, is a standard and reliable technique.

Objective: To determine the equilibrium solubility of **2-Cyano-2-(hydroxyimino)acetamide** in a specific solvent at a controlled temperature.

Materials:

- **2-Cyano-2-(hydroxyimino)acetamide** (pure solid)
- Solvent of interest (e.g., water, ethanol, acetone)
- Analytical balance (± 0.0001 g)
- Thermostatic water bath or incubator with shaker
- Vials or flasks with airtight seals
- Syringes with filters (e.g., $0.45\ \mu\text{m}$ PTFE or nylon)
- Drying oven
- Pre-weighed weighing dishes or vials

Procedure:

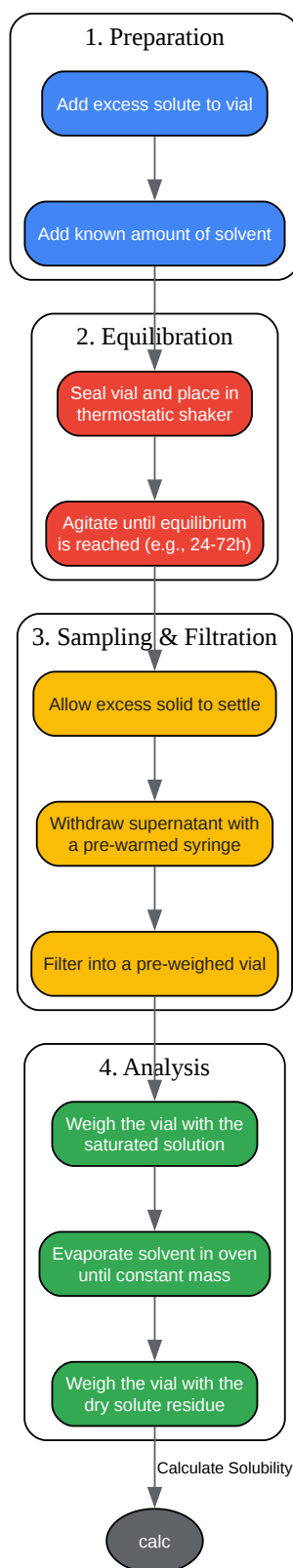
- Preparation:

- Set the thermostatic water bath to the desired experimental temperature (e.g., 25 °C, 37 °C).
- Add an excess amount of solid **2-Cyano-2-(hydroxyimino)acetamide** to a series of vials. The excess solid is crucial to ensure that a saturated solution is achieved.
- Add a known volume or mass of the chosen solvent to each vial.
- Equilibration:
 - Securely seal the vials to prevent solvent evaporation.
 - Place the vials in the thermostatic shaker bath and agitate them for a predetermined period (e.g., 24, 48, or 72 hours) to ensure that equilibrium is reached. The time required for equilibration should be determined experimentally by taking measurements at different time points until the concentration remains constant.
- Sample Collection and Filtration:
 - Once equilibrium is reached, stop the agitation and allow the vials to stand in the water bath for a sufficient time (e.g., 2-4 hours) to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-warmed syringe to prevent premature crystallization.
 - Immediately pass the solution through a syringe filter into a pre-weighed, clean, and dry vial. This step is critical to remove any undissolved solid particles.
- Solvent Evaporation and Mass Determination:
 - Accurately weigh the vial containing the filtered saturated solution to determine the mass of the solution.
 - Place the vial in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the solute. The temperature should be below the melting/decomposition point of **2-Cyano-2-(hydroxyimino)acetamide**. A vacuum oven can be used to facilitate drying at a lower temperature.

- Continue drying until a constant mass is achieved, indicating that all the solvent has been removed.
- Weigh the vial containing the dry solid residue.
- Calculation of Solubility:
 - The mass of the dissolved solid is the final mass of the vial plus residue minus the initial mass of the empty vial.
 - The mass of the solvent is the mass of the saturated solution minus the mass of the dissolved solid.
 - Solubility can be expressed in various units, for example:
 - g / 100 g of solvent: $(\text{mass of residue} / \text{mass of solvent}) * 100$
 - g / 100 mL of solvent: $(\text{mass of residue} / \text{volume of solvent}) * 100$ (requires knowing the solvent density at the experimental temperature)
 - mol / L: $(\text{moles of residue} / \text{volume of solution in L})$

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the gravimetric method for solubility determination.



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Caption: Workflow for Gravimetric Solubility Determination.

Conclusion

While quantitative solubility data for **2-Cyano-2-(hydroxyimino)acetamide** is not readily available in the current body of scientific literature, qualitative evidence suggests it is sparingly soluble in water, whereas its sodium salt is water-soluble. For researchers and drug development professionals requiring precise solubility values, experimental determination is necessary. The provided gravimetric method offers a robust and standard protocol for obtaining this critical data. Further research to quantify the solubility of this compound in a range of pharmaceutically and industrially relevant solvents is highly encouraged.

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